

Physical properties of 1-Bromo-3-iodobenzene (melting point, boiling point)

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Compound of Interest

Compound Name: 1-Bromo-3-iodobenzene

Cat. No.: B1265593

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Physical Properties of 1-Bromo-3-iodobenzene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **1-Bromo-3-iodobenzene** (CAS No. 591-18-4), a key intermediate in organic synthesis. The document details its melting and boiling points, supported by general experimental methodologies for their determination.

Core Physical Properties

1-Bromo-3-iodobenzene is a clear, colorless to light yellow liquid at room temperature.^[1] It is known to be sensitive to light and is incompatible with strong oxidizing agents, strong bases, and strong acids.^[1]

Data Presentation

The key physical properties of **1-Bromo-3-iodobenzene** are summarized in the table below. It is important to note that the boiling point of a substance is dependent on the ambient pressure.

Physical Property	Value	Pressure
Melting Point	-9 to -9.3 °C	Not Applicable
Boiling Point	252 °C	760 mmHg (Atmospheric)
Boiling Point	120 °C	18 mmHg

Data sourced from multiple chemical data repositories.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocols

While the specific primary literature detailing the initial determination of the physical properties for **1-Bromo-3-iodobenzene** is not readily available in the public domain, this section outlines the standard and widely accepted methodologies for measuring the melting and boiling points of organic compounds.

Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline solid, this occurs over a narrow temperature range. The most common laboratory technique for determining the melting point of a compound like **1-Bromo-3-iodobenzene**, which is a liquid at room temperature and has a melting point below 0°C, involves a cryostat or a specialized low-temperature melting point apparatus.

General Procedure (Using a Low-Temperature Apparatus):

- **Sample Preparation:** A small, pure sample of **1-Bromo-3-iodobenzene** is introduced into a capillary tube.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus that has cooling capabilities (e.g., a cryostat). The apparatus is equipped with a calibrated thermometer or a digital temperature sensor.
- **Cooling:** The block is cooled to a temperature well below the expected melting point.
- **Heating and Observation:** The sample is then heated at a slow, controlled rate (typically 1-2 °C per minute) as it approaches the melting point.

- **Data Recording:** The temperature at which the first liquid appears and the temperature at which the last solid crystal melts are recorded. This range represents the melting point of the substance.

Boiling Point Determination

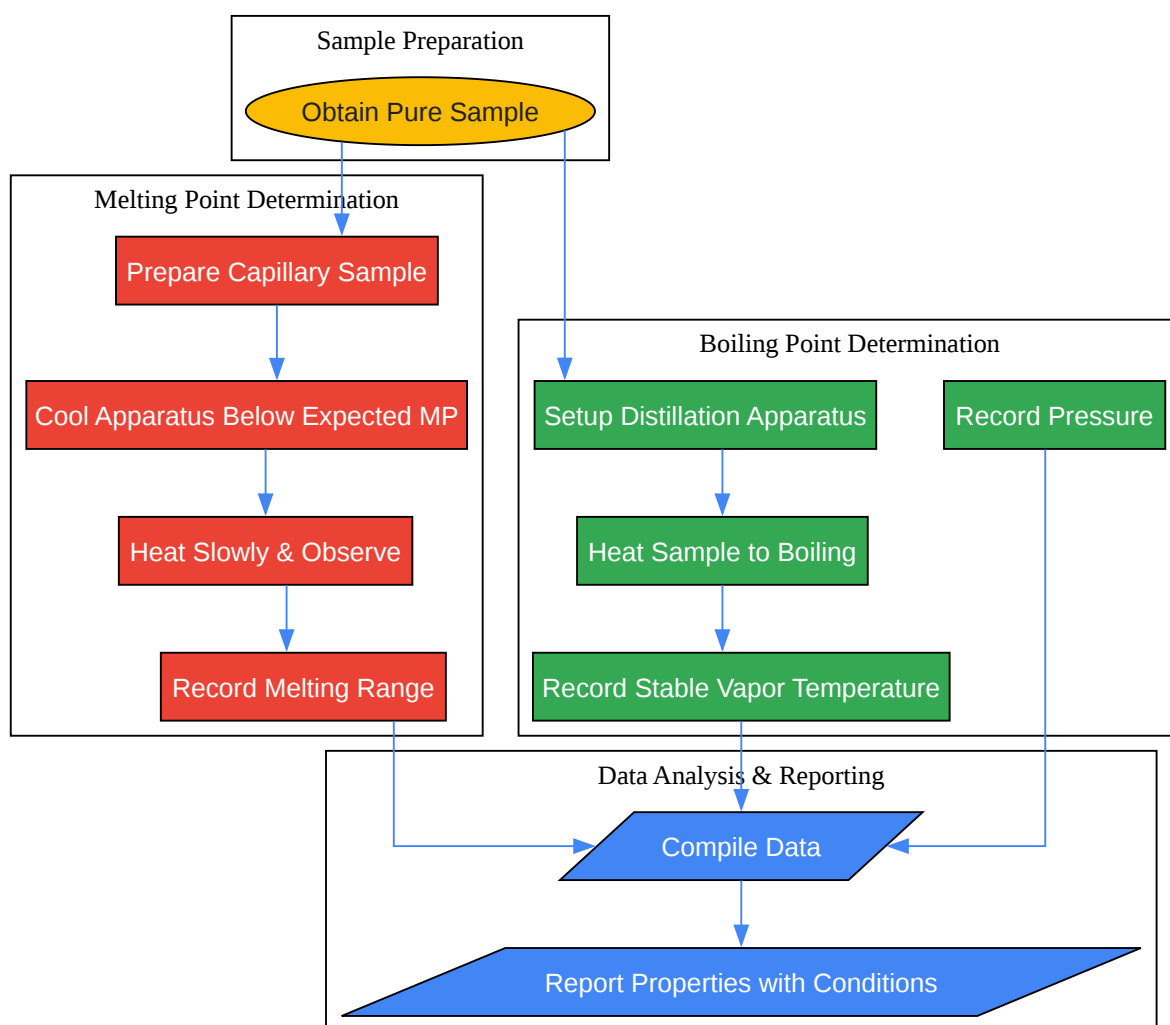
The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

General Procedure (Distillation Method):

- **Apparatus Setup:** A small quantity of **1-Bromo-3-iodobenzene** is placed in a distillation flask. The flask is fitted with a condenser, a collection vessel, and a calibrated thermometer. The thermometer bulb should be positioned so that it is level with the side arm of the distillation flask to accurately measure the temperature of the vapor.
- **Heating:** The flask is heated gently. As the liquid boils, the vapor travels up into the condenser.
- **Equilibrium:** The temperature of the vapor is monitored. When the temperature stabilizes, this indicates that the vapor is in equilibrium with the boiling liquid.
- **Data Recording:** The stable temperature reading is recorded as the boiling point at the measured atmospheric pressure. For measurements at reduced pressure (vacuum distillation), a manometer is included in the setup to record the pressure at which the boiling point is determined.

Logical Workflow Visualization

The following diagram illustrates a generalized workflow for the determination of the physical properties of a chemical compound.



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Caption: Workflow for Physical Property Determination.

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